

An In-depth Technical Guide to the Physicochemical Properties of Heneicosane

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Compound of Interest

Compound Name: *Heneicosane*

Cat. No.: *B133394*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **heneicosane**, with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who may utilize **heneicosane** as a reference standard, a component in formulations, or in the study of long-chain aliphatic hydrocarbons.

Physicochemical Data of Heneicosane

Heneicosane is a straight-chain saturated hydrocarbon with the chemical formula $C_{21}H_{44}$.^[1]
^[2] It belongs to the alkane series and is a white, waxy solid at room temperature.^[2]^[3] The following table summarizes its key quantitative properties.

Property	Value	Units
Molecular Formula	C21H44	-
Molecular Weight	296.57 g/mol	g/mol
Melting Point	39-41 °C (lit.)	°C
40.5	°C	
Boiling Point	356.10 at 760 mmHg	°C
100 at 2 mmHg	°C	
Density	0.7919 g/mL at 20 °C	g/mL
Vapor Pressure	<1 mmHg at 20 °C	mmHg
Flash Point	113 (closed cup)	°C

Experimental Protocols for a Key Property

The accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail standard laboratory protocols for these measurements.

Determination of Melting Point using a Thiele Tube

The Thiele tube method is a common and effective technique for determining the melting point of a solid organic compound.^{[1][2]} It utilizes a specially designed glass tube containing a high-boiling point oil to ensure uniform heating of the sample.^[4]

Materials:

- Thiele tube
- High-boiling point oil (e.g., mineral oil, silicone oil)
- Thermometer (-10 to 400 °C)
- Capillary tubes (sealed at one end)

- Bunsen burner or other heat source
- Mortar and pestle
- Rubber band or a small piece of rubber tubing
- Stand and clamp

Procedure:

- **Sample Preparation:** A small amount of the **heneicosane** sample is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end. The tube is tapped gently to ensure the sample is tightly packed.
- **Apparatus Setup:** The Thiele tube is filled with oil to a level just above the top of the side arm. The capillary tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** The thermometer and capillary tube assembly is inserted into the Thiele tube, with the oil level ensuring the sample is fully immersed. The side arm of the Thiele tube is gently heated with a Bunsen burner. The shape of the tube promotes convection currents in the oil, leading to uniform temperature distribution.^[5]
- **Observation:** The temperature is increased at a rate of approximately 2°C per minute as it approaches the expected melting point. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid.^[6] A narrow melting range (0.5-1°C) is indicative of a pure compound.^[5]

Determination of Boiling Point using the Siwoloboff Method

For determining the boiling point of a liquid, especially with small sample volumes, the Siwoloboff method is highly suitable.^[3] This technique observes the temperature at which the vapor pressure of the liquid equals the external pressure.^[7]

Materials:

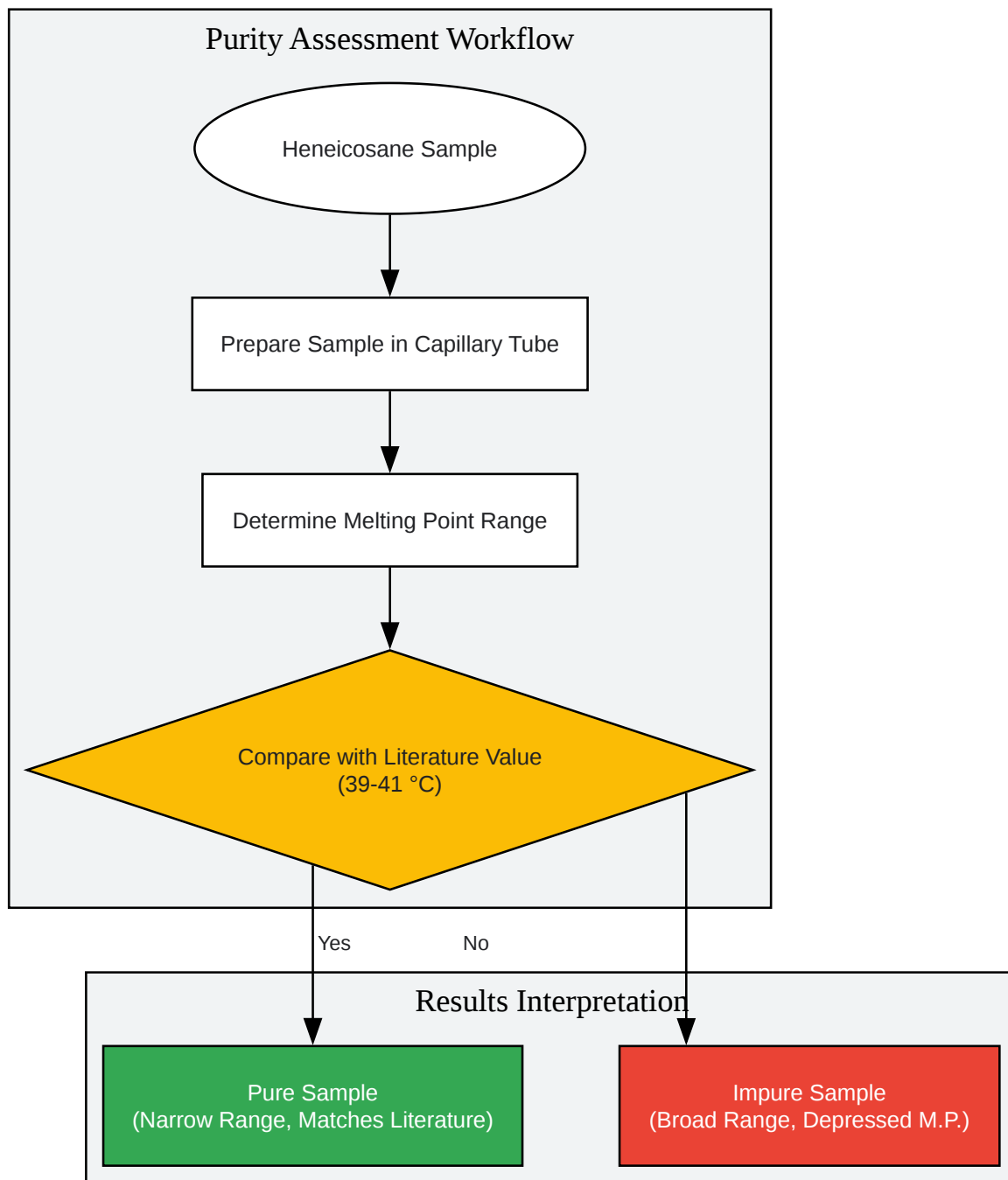
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube and heating oil (or a beaker with heating oil on a hot plate)
- Rubber band

Procedure:

- **Sample Preparation:** The small test tube is filled to a depth of about 1-2 cm with **heneicosane** (which will be in a liquid state at the elevated temperatures required for this measurement). A capillary tube, sealed at one end, is placed inside the test tube with its open end facing downwards.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer with a rubber band, ensuring the sample is aligned with the thermometer bulb. This assembly is then immersed in a heating bath, such as a Thiele tube or a beaker of oil on a hot plate.^[3]
- **Heating:** The heating bath is heated gently. Initially, a stream of bubbles will be seen escaping from the capillary tube as the air trapped inside expands. As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.^[7]
- **Observation:** Once a steady stream of bubbles is observed, the heat source is removed. The liquid and the apparatus are allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn up into the capillary tube.^[3] This is the point where the external pressure is greater than the vapor pressure of the sample.

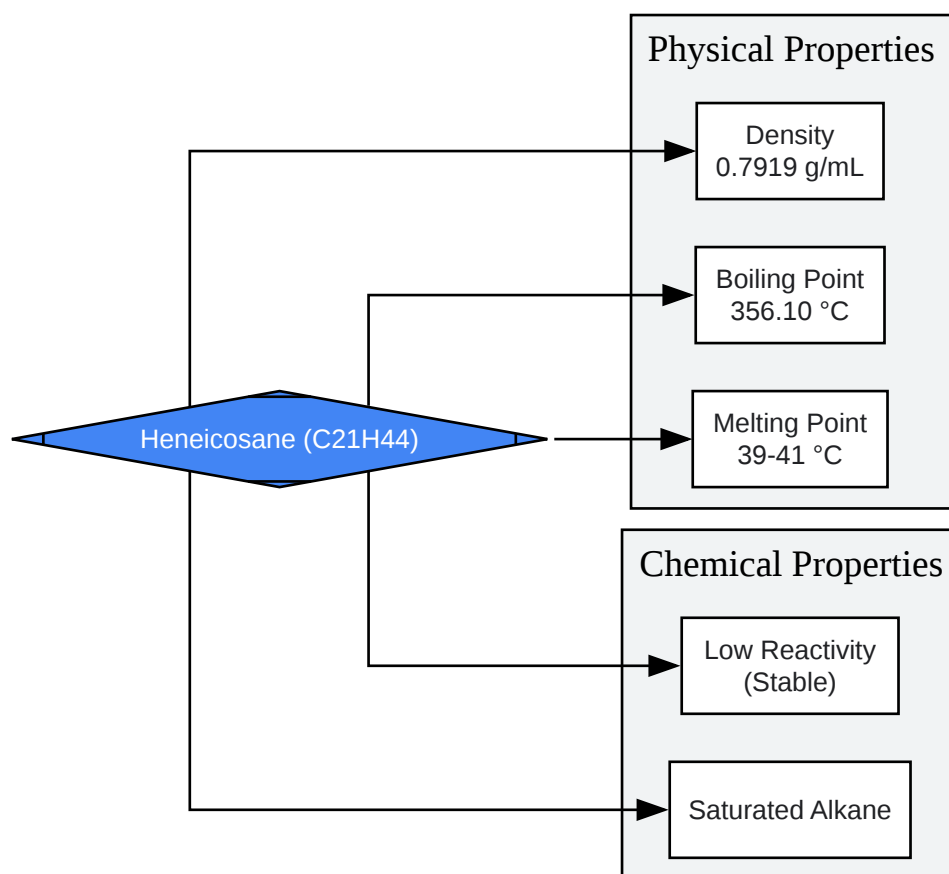
Mandatory Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis of **heneicosane**.



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Caption: Workflow for assessing the purity of a **heneicosane** sample using melting point analysis.



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Caption: Key physical and chemical properties of **heneicosane**.

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